Technical Guide: Spectral Characterization of [2-(2-Methoxyethoxy)phenyl]amine Hydrochloride

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Compound of Interest

Compound Name:	*[2-(2-Methoxyethoxy)phenyl]amine hydrochloride*
CAS No.:	*1559062-15-5*
Cat. No.:	*B1378180*

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Compound Identity & Significance

This compound is a mono-substituted aniline derivative featuring a glycol ether side chain. The hydrochloride salt form is preferred in process chemistry due to its enhanced stability, crystallinity, and water solubility compared to the free base (an oil or low-melting solid).

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Property	Detail
Chemical Name	[2-(2-Methoxyethoxy)phenyl]amine hydrochloride
Synonyms	2-(2-Methoxyethoxy)aniline HCl; 2-Amino-1-(2-methoxyethoxy)benzene hydrochloride
CAS Number	1559062-15-5 (HCl Salt); 72806-66-7 (Free Base)
Molecular Formula	C H NO [1][2][3][4][5] · HCl
Molecular Weight	203.67 g/mol (Salt); 167.21 g/mol (Free Base)
Physical State	White to off-white crystalline solid
Solubility	Soluble in Water, DMSO, Methanol; Insoluble in non-polar organics (Hexane, Toluene)

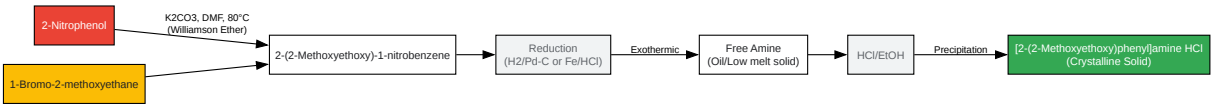
Synthetic Pathway & Causality

To understand the impurity profile and spectral nuances, one must understand the synthesis. The standard route involves a Williamson ether synthesis followed by a nitro-reduction.[6]

Strategic Rationale

- Regioselectivity: Starting with 2-nitrophenol ensures the ether chain is strictly in the ortho position.
- Salt Formation: The final conversion to the HCl salt is not merely for storage; it protects the amine from oxidation (browning) and facilitates purification via recrystallization, removing unreacted neutral impurities.

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Figure 1: Synthetic workflow from 2-nitrophenol to the target hydrochloride salt.

Spectral Characterization (NMR, IR, MS)[7]

A. Nuclear Magnetic Resonance (H-NMR)

Solvent Choice: DMSO-

is required.[7] The HCl salt is sparingly soluble in CDCl

, and D

O will cause the exchangeable ammonium protons to disappear, losing critical structural information.

Predicted & Observed Shifts (DMSO-

)

The protonation of the amine (

) causes a significant downfield shift and broadening of the nitrogen protons compared to the free base.

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Position	Type	(ppm)	Multiplicity	Integration	Structural Assignment
Ammonium		9.5 - 10.2	Broad Singlet	3H	Charged amine protons (Exchangeable).
Aromatic	Ar-H	7.2 - 7.4	Multiplet	2H	Protons at C3/C5 positions.
Aromatic	Ar-H	6.9 - 7.1	Multiplet	2H	Protons at C4/C6 (Ortho/Para to ether).
Ether		4.15 - 4.25	Triplet (Hz)	2H	Methylene adjacent to Phenoxy ring.
Ether		3.65 - 3.75	Triplet (Hz)	2H	Methylene adjacent to Methoxy group.
Methoxy		3.30 - 3.35	Singlet	3H	Terminal methyl group.

Critical Interpretation Note:

- The "Salt Shift": In the free base, the aromatic protons ortho to the amine typically appear upfield (approx. 6.6 ppm) due to the lone pair donation. In the HCl salt, this donation is blocked, shifting these protons downfield to ~7.0+ ppm.
- Water Signal: Expect a water peak at ~3.33 ppm in DMSO, which may overlap with the terminal methoxy singlet. Verify integration carefully or use D

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O exchange to confirm.

B. Infrared Spectroscopy (FT-IR)

The IR spectrum validates the salt formation and the integrity of the ether chain.

Frequency (cm)	Assignment	Diagnostic Feature
2600 - 3200	Stretch	Broad, strong band. Characteristic of ammonium salts ( ), distinct from the sharp doublets of free primary amines.
2800 - 3000	Stretch	Aliphatic stretches from the ethoxy side chain.
1500 - 1600	Aromatic	Ring breathing modes.
1200 - 1250	(Aryl)	Asymmetric ether stretch (Ph-O-C). Strong intensity.
1050 - 1150	(Alkyl)	Aliphatic ether stretch.

C. Mass Spectrometry (ESI-MS)

Method: Electrospray Ionization (ESI) in Positive Mode.

- Note: In MS, the HCl salt dissociates. You will observe the mass of the protonated free base .
- Molecular Ion: (Base Peak).

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- Fragmentation Pattern:
  - (Loss of Methanol, rare in soft ionization).
  - (Loss of the ethoxy side chain
    , leaving the aminophenol core).

Experimental Protocols

Protocol 1: Verification of Salt Formation (Chloride Test)

Before using the material in critical steps, verify it is the hydrochloride salt and not the free base.

- Dissolve 10 mg of the sample in 1 mL of dilute nitric acid (
).
- Add 2-3 drops of Silver Nitrate (
) solution.
- Observation: A dense white precipitate (
) confirms the presence of the chloride counterion.

Protocol 2: Solubility Check for Process Optimization

If using this intermediate for nucleophilic attack (e.g., on a quinazoline core):

- Free Base Generation: The HCl salt is often too stable for direct nucleophilic substitution.
- Procedure: Suspend the salt in EtOAc. Add 1.1 equivalents of saturated
  . Stir vigorously for 15 minutes. Separate the organic layer, dry over
  , and concentrate. Use the resulting oil immediately to prevent oxidation.

References

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